

In-depth Technical Guide for ZINC13466751: Data Not Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZINC13466751

Cat. No.: B2989913

[Get Quote](#)

Researchers, scientists, and drug development professionals are advised that comprehensive technical data, including experimental protocols and quantitative information for the compound **ZINC13466751**, is not publicly available. Searches for dedicated whitepapers, in-depth technical guides, and specific experimental assays related to **ZINC13466751** have yielded no specific results.

While information for the specific identifier **ZINC13466751** is not available, data for a closely related compound, identified under different database accession numbers, has been retrieved. It is crucial to note that this information may not be directly applicable to **ZINC13466751**.

Compound Identification

Initial searches for **ZINC13466751** led to the identification of a compound with the following details:

| Identifier | IUPAC Name | SMILES String |
|------------|--|--|
| CID 62846 | sodium;zinc;2-[bis(carboxylatomethyl)amino]acetate | <chem>C(C(=O)[O-])N(CC(=O)[O-])CC(=O)[O-].[Na+].[Zn+2]</chem> [1] |

It is important to highlight that the ZINC database entry associated with a similar ID (ZINC33030613) has been revoked[\[2\]](#).

Experimental Protocols and Data

A thorough search for experimental protocols, quantitative data, and associated signaling pathways for **ZINC13466751** did not return any specific findings. General information on the roles of zinc in biological systems, such as in zinc finger proteins and cellular signaling, is available but does not pertain directly to this molecule[3][4][5].

Signaling Pathways and Visualization

Due to the absence of specific experimental data linking **ZINC13466751** to any biological pathways, the creation of a relevant signaling pathway diagram as requested is not possible.

In conclusion, the core requirements for an in-depth technical guide on **ZINC13466751**, including data presentation in tables, detailed experimental protocols, and visualization of signaling pathways, cannot be fulfilled due to the lack of publicly available scientific literature and data for this specific compound. Researchers are encouraged to consult primary chemical and biological databases for any future updates on this molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The signaling pathways regulated by KRAB zinc-finger proteins in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. library.ncifrederick.cancer.gov [library.ncifrederick.cancer.gov]
- 4. documentsdelivered.com [documentsdelivered.com]
- 5. LOC119066751 zinc finger protein 600-like [Bradysia coprophila] - Gene - NCBI [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide for ZINC13466751: Data Not Available]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2989913#zinc13466751-smiles-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com